

Essential Safety and Logistics for Handling N-Benzyl-4-nitroaniline

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Compound of Interest

Compound Name: *N-Benzyl-4-nitroaniline*

Cat. No.: B1293809

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **N-Benzyl-4-nitroaniline**, including operational and disposal plans.

Personal Protective Equipment (PPE)

When handling **N-Benzyl-4-nitroaniline**, a comprehensive approach to personal protection is critical to minimize exposure and ensure safety. The following personal protective equipment is mandatory:

- **Eye and Face Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes and dust.^{[1][2]}
- **Skin Protection:** Chemical-resistant gloves, such as nitrile rubber, are required.^[2] A lab coat and closed-toe shoes are also necessary to prevent skin contact.^[2] For larger quantities, full-body protection may be necessary.^[2]
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is essential.^{[1][2]} Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]}

Quantitative Data

Below is a summary of key quantitative data for **N-Benzyl-4-nitroaniline**, compiled for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₂
Molecular Weight	228.25 g/mol
CAS Number	14309-92-3
Hazard Classifications	Acute Toxicity 4 (Oral, Dermal, Inhalation), Skin Irritant 2, Eye Damage 1, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory tract irritation)

Experimental Protocol: Safe Handling and Disposal

The following provides a step-by-step guide for the safe handling and disposal of **N-Benzyl-4-nitroaniline** in a laboratory setting.

Handling Procedure:

- Preparation: Before handling, ensure that the work area, preferably a chemical fume hood, is clean and uncluttered.^[2] Verify that all necessary PPE is readily available and in good condition.
- Personal Protection: Don the required PPE, including safety goggles, chemical-resistant gloves, a lab coat, and any necessary respiratory protection.^{[1][2]}
- Weighing and Transfer: When weighing and transferring the solid compound, take care to avoid generating dust.^[1] Use a spatula and a tared weighing vessel.
- During Use: Keep the container of **N-Benzyl-4-nitroaniline** tightly sealed when not in use.^[1] Avoid all personal contact with the substance.^[1] Do not eat, drink, or smoke in the handling area.^{[1][3]}

- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.^[1] Clean all equipment and the work area to decontaminate surfaces.^[1] Contaminated clothing should be removed and laundered separately.^[1]

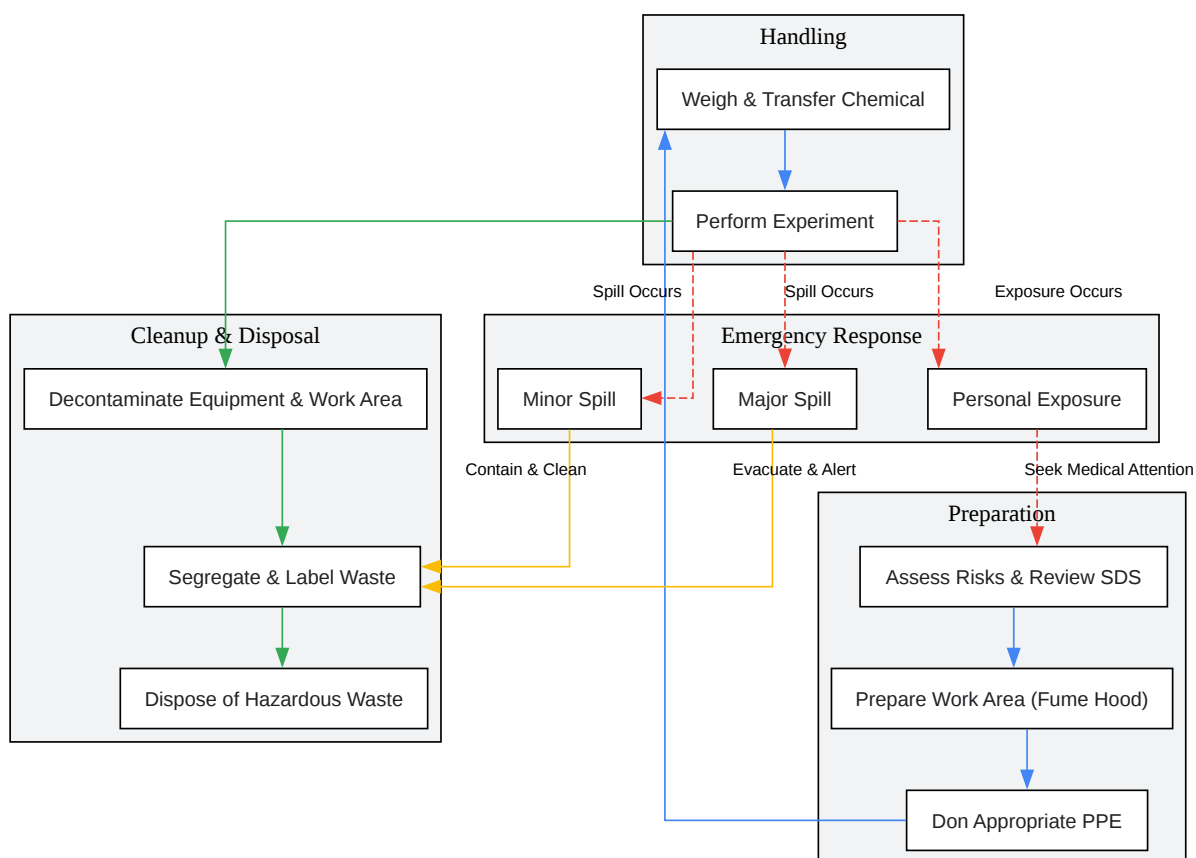
Spill Response:

- Minor Spills: For small spills, clean them up immediately.^[1] Wear appropriate PPE.^[1] Use dry clean-up procedures and avoid generating dust.^[1] Collect the spilled material using a scoop or brush and place it into a clean, dry, labeled, and sealable container for disposal.^[1]
- Major Spills: In the event of a large spill, evacuate the area and move upwind.^[1] Alert the appropriate emergency response team or fire brigade, informing them of the location and nature of the hazard.^[1] Only personnel with the proper protective equipment, including a dust respirator, should attempt to control and clean up the spill.^[1] Prevent the spillage from entering drains, sewers, or watercourses.^[1]

Disposal Plan:

- Waste Collection: All waste containing **N-Benzyl-4-nitroaniline**, including contaminated materials and residues, must be collected in a designated, properly labeled, and sealed hazardous waste container.^[1]
- Disposal Regulations: Dispose of the chemical waste in accordance with all local, state, and federal regulations. This material should be handled by an authorized hazardous waste collection service.^[1] Do not dispose of it in standard laboratory trash or down the drain.

Workflow for Safe Handling of N-Benzyl-4-nitroaniline



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Caption: Workflow for the safe handling of **N-Benzyl-4-nitroaniline**.

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